

Personal protective equipment for handling 1-Chloro-2-(trichloromethyl)benzene

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Compound of Interest

Compound Name: 1-Chloro-2-(trichloromethyl)benzene

Cat. No.: B131812

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Essential Safety and Handling Guide for 1-Chloro-2-(trichloromethyl)benzene

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **1-Chloro-2-(trichloromethyl)benzene**. It is intended for laboratory personnel, including researchers, scientists, and professionals in drug development, to ensure safe and compliant laboratory operations.

Quantitative Safety Data

The following table summarizes key quantitative data for **1-Chloro-2-(trichloromethyl)benzene**. This information is critical for risk assessment and the implementation of appropriate safety measures.

Parameter	Value	Source(s)
Physical State	Colorless to pale yellow liquid or solid	[1]
Odor	Pungent	[1]
Melting Point	29-31 °C	[2][3]
Boiling Point	260-264 °C	[1][3]
Density	1.508 - 1.5187 g/cm ³ at 20-25 °C	[1][2][3]
Flash Point	110 - 112 °C	[1]
Vapor Pressure	1 mmHg at 25 °C	[2]
Solubility in Water	Insoluble	[1]
Solubility in Organic Solvents	Soluble in many organic solvents like ethanol and ether	[1]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **1-Chloro-2-(trichloromethyl)benzene** is crucial to minimize exposure and ensure a safe laboratory environment.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage. Ensure the container is properly labeled.
- **Storage Location:** Store in a cool, dry, well-ventilated area designated as a corrosives area. [2] The storage area should be separate from incompatible materials such as oxidizing agents and strong bases.[1][2]
- **Container Integrity:** Keep the container tightly closed when not in use to prevent the ingress of moisture.[1][2] Store in the original container.[4][5]

- Environmental Protection: The storage area should not have drain or sewer access.[4][5]

Personal Protective Equipment (PPE)

Before handling, all personnel must be equipped with the following PPE:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2] A face shield may also be necessary.[6]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves.[2][7] Gloves must be inspected prior to use.[6]
 - Clothing: Wear appropriate protective clothing to prevent skin exposure.[2] This may include a lab coat, apron, or coveralls.
- Respiratory Protection: Use a NIOSH or European Standard EN 149 approved respirator when necessary, especially in situations where ventilation is inadequate or when dealing with spills.[2][5] Follow OSHA respirator regulations found in 29 CFR 1910.134.[2]

Handling and Use

- Ventilation: Always handle **1-Chloro-2-(trichloromethyl)benzene** in a well-ventilated area, preferably within a chemical fume hood.[2]
- Avoid Contact: Do not get the chemical in eyes, on skin, or on clothing.[2] Avoid breathing dust, vapor, mist, or gas.[2]
- Hygiene Practices: Do not eat, drink, or smoke when using this product.[8] Wash hands thoroughly after handling.[8]
- Contaminated Items: Discard contaminated shoes and wash contaminated clothing before reuse.[2]

Emergency Procedures

Immediate and appropriate responses to emergencies can significantly mitigate harm.

Spills and Leaks

- Evacuation: Evacuate personnel from the immediate spill area.[\[7\]](#)
- Ventilation: Ensure adequate ventilation.[\[7\]](#)
- Containment: Prevent the spill from entering drains or waterways.[\[7\]](#)[\[8\]](#)
- Cleanup: For small spills, use an absorbent material like sand or earth and place it in a suitable, closed container for disposal.[\[2\]](#) For larger spills, dike the area and collect the material.
- Personal Protection: All personnel involved in the cleanup must wear the appropriate PPE as described above.

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[\[2\]](#)[\[7\]](#) Do not use mouth-to-mouth resuscitation.[\[2\]](#)
- Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[2\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 30 minutes.[\[2\]](#) Do not allow the victim to rub or keep their eyes closed.[\[2\]](#) Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[\[2\]](#)[\[4\]](#)[\[5\]](#) If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[\[2\]](#) Never give anything by mouth to an unconscious person.[\[2\]](#) Seek immediate medical attention.

Fire Fighting

- Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[\[2\]](#) Do NOT get water inside containers.[\[2\]](#)

- Hazards: The substance is non-combustible but may decompose upon heating to produce corrosive and/or toxic fumes, including hydrogen chloride and carbon monoxide.[2] Containers may explode when heated.[2] Contact with metals may evolve flammable hydrogen gas.[2]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7][8]

Disposal Plan

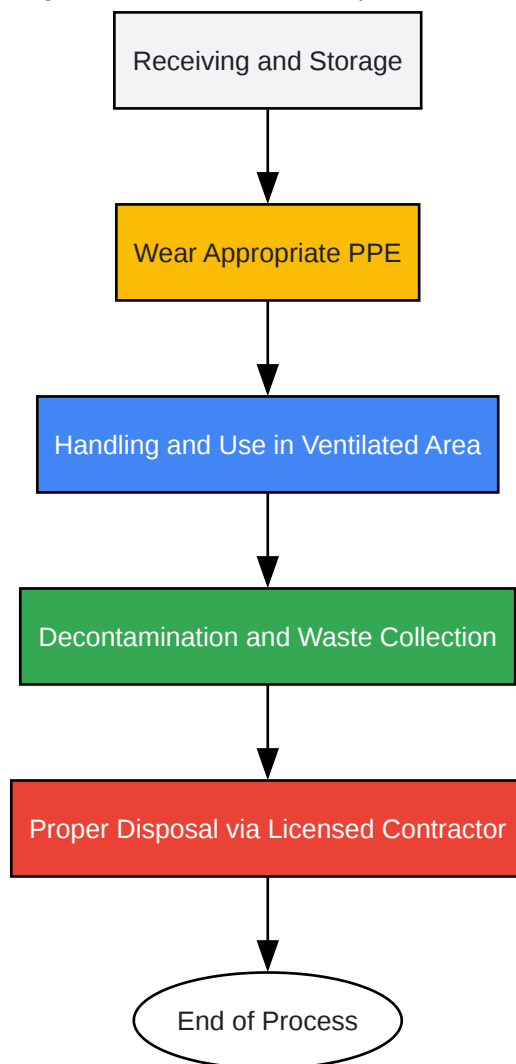
Proper disposal of **1-Chloro-2-(trichloromethyl)benzene** and its contaminated materials is essential to prevent environmental contamination and comply with regulations.

- Waste Collection: Collect waste material in suitable, closed, and properly labeled containers. [7]
- Disposal Method: Dispose of the chemical and any contaminated materials through a licensed hazardous waste disposal company.[6] The material may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[6]
- Regulatory Compliance: Ensure that all federal, state, and local regulations regarding hazardous waste disposal are strictly followed.[9] Do not let the product enter drains or the environment.[4][5][7]

Workflow and Logic Diagrams

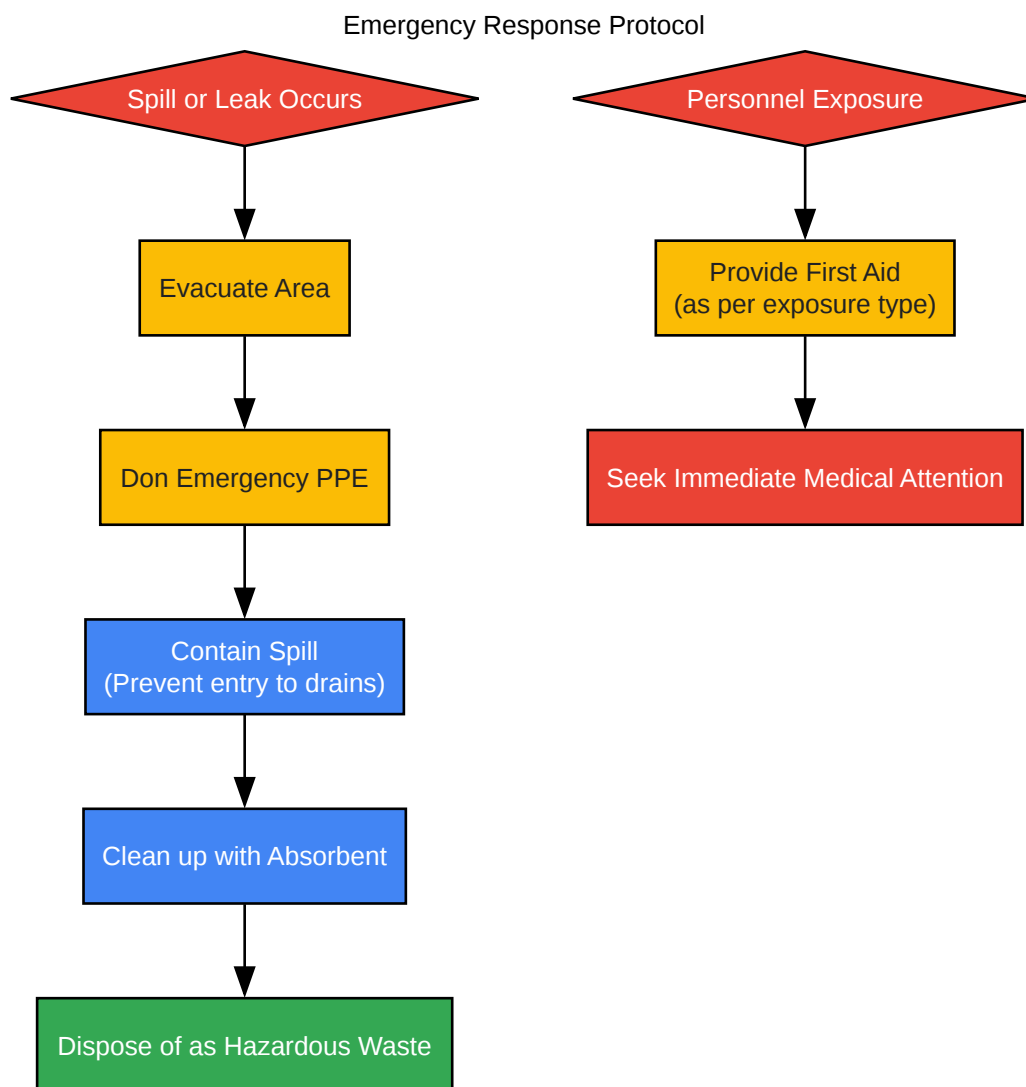
The following diagrams illustrate the key workflows for handling and responding to emergencies involving **1-Chloro-2-(trichloromethyl)benzene**.

Safe Handling Workflow for 1-Chloro-2-(trichloromethyl)benzene



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Caption: A flowchart illustrating the standard operating procedure for handling **1-Chloro-2-(trichloromethyl)benzene**.



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Caption: A diagram outlining the immediate steps to be taken in the event of a spill or personnel exposure.

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